

A Technical Guide to the Spectroscopic Characterization of 6-Bromo-3-hydroxypicolinonitrile

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Compound of Interest

Compound Name: 6-Bromo-3-hydroxypicolinonitrile

CAS No.: 727737-00-0

Cat. No.: B3193528

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Introduction

6-Bromo-3-hydroxypicolinonitrile is a substituted pyridine derivative of significant interest in medicinal chemistry and materials science. As a functionalized heterocyclic compound, it serves as a valuable building block for the synthesis of more complex molecules, including pharmaceutical intermediates and novel ligands. Accurate and unambiguous structural confirmation is paramount for any research or development application. This guide provides an in-depth analysis of the expected spectroscopic data—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—that collectively serve to verify the molecular structure and purity of this compound. The interpretation herein is grounded in fundamental principles and established empirical data, providing researchers with a robust framework for analysis.

Mass Spectrometry (MS): Confirming Molecular Weight and Elemental Composition

Mass spectrometry is the foundational technique for determining the molecular weight of a compound. For halogenated compounds, it offers an additional layer of confirmation through the analysis of isotopic patterns.

Predicted Mass Spectrometric Data

The molecular formula for **6-Bromo-3-hydroxypicolinonitrile** is $C_6H_3BrN_2O$. The presence of a single bromine atom is the most diagnostically significant feature in its mass spectrum. Bromine has two stable isotopes, ^{79}Br and ^{81}Br , which occur in nearly equal natural abundance (approximately 50.5% and 49.5%, respectively).^[1] This results in a characteristic isotopic pattern for the molecular ion ($[M]^+$) or the protonated molecule ($[M+H]^+$), appearing as two peaks of roughly equal intensity (a 1:1 ratio) separated by two mass-to-charge units (m/z).^{[2][3]}

Parameter	Predicted Value	Interpretation
Molecular Formula	$C_6H_3BrN_2O$	-
Monoisotopic Mass	197.9429 u (for ^{79}Br)	Calculated mass of the molecule with the most abundant isotopes.
$[M+H]^+$ (with ^{79}Br)	198.9507 m/z	Protonated molecule containing the ^{79}Br isotope.
$[M+H]^+$ (with ^{81}Br)	200.9487 m/z	Protonated molecule containing the ^{81}Br isotope.
Isotopic Peak Ratio	~1:1	The signature M and M+2 pattern confirms the presence of one bromine atom. ^{[2][4][5]}

Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

- Sample Preparation: Dissolve approximately 1 mg of **6-Bromo-3-hydroxypicolinonitrile** in 1 mL of a suitable solvent (e.g., methanol or acetonitrile).

- Instrument Setup: Configure the mass spectrometer to operate in positive ion electrospray mode (ESI+).
- Infusion: Infuse the sample solution directly into the ion source at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Data Acquisition: Acquire the mass spectrum over a range of m/z 50-500.
- Analysis: Identify the $[\text{M}+\text{H}]^+$ ion cluster around m/z 199 and 201 and confirm the ~1:1 intensity ratio of the peaks.

MS Workflow Diagram

Caption: Workflow for ESI-MS analysis.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared spectroscopy probes the vibrational modes of molecular bonds. It is an exceptionally powerful tool for the rapid identification of key functional groups within a molecule.^[6] The structure of **6-Bromo-3-hydroxypicolinonitrile** contains several IR-active groups that will produce characteristic absorption bands.

Predicted IR Absorption Frequencies

The spectrum is expected to be dominated by signals from the hydroxyl, nitrile, and aromatic pyridine ring functionalities.

Frequency Range (cm ⁻¹)	Functional Group	Vibrational Mode	Expected Intensity
3500 - 3200	O-H (Phenol)	Stretch (H-bonded)	Strong, Broad
~3080	C-H (Aromatic)	Stretch	Medium to Weak
2260 - 2220	C≡N (Nitrile)	Stretch	Medium, Sharp
1600 - 1475	C=C / C=N (Aromatic Ring)	Stretch	Medium to Strong
1300 - 1000	C-O (Phenol)	Stretch	Strong

Citations for frequency ranges:[7][8][9][10]

Interpretation of Key Peaks

- **O-H Stretch:** A prominent, broad absorption band between 3500-3200 cm⁻¹ is the most definitive evidence for the hydroxyl group.[8] Its broadness is a result of intermolecular hydrogen bonding.
- **C≡N Stretch:** A sharp, medium-intensity peak in the 2260-2220 cm⁻¹ region is characteristic of a nitrile functional group.[7][8] This region is often called the "nitrile window" due to the low number of other functional groups that absorb here.
- **Aromatic Ring Stretches:** Multiple bands in the 1600-1475 cm⁻¹ region arise from the C=C and C=N stretching vibrations within the pyridine ring, confirming the aromatic core.[10][11]
- **C-O Stretch:** A strong band in the fingerprint region, typically between 1300-1000 cm⁻¹, corresponds to the C-O stretching of the phenolic hydroxyl group.[7]

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Instrument Background:** Ensure the ATR crystal (typically diamond or germanium) is clean. Collect a background spectrum of the empty ATR stage.

- **Sample Application:** Place a small amount (a few milligrams) of the solid **6-Bromo-3-hydroxypicolinonitrile** powder directly onto the ATR crystal.
- **Pressure Application:** Apply consistent pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- **Data Acquisition:** Collect the sample spectrum, typically by co-adding 16 or 32 scans over the range of 4000-600 cm^{-1} .
- **Data Processing:** The resulting spectrum is automatically ratioed against the background to produce the final transmittance or absorbance spectrum.

IR Workflow Diagram

Caption: Workflow for ATR-IR analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Skeleton

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule. By analyzing chemical shifts, signal multiplicities, and integration, a complete structural assignment can be made.

Predicted ^1H NMR Data

The ^1H NMR spectrum is expected to be relatively simple, showing signals for the two protons on the pyridine ring and the hydroxyl proton. The spectrum is typically recorded in a deuterated solvent like DMSO- d_6 , which allows for the observation of exchangeable protons like -OH.

Predicted Shift (δ , ppm)	Multiplicity	Integration	Assignment
~10.0 - 11.0	Broad Singlet	1H	3-OH
~8.0 - 8.2	Doublet (d)	1H	H-4
~7.5 - 7.7	Doublet (d)	1H	H-5

Note: Chemical shifts are predictions and can vary based on solvent and concentration.

Interpretation:

- Aromatic Protons (H-4 and H-5): The two protons on the pyridine ring are adjacent to each other and will split each other's signals, resulting in two distinct doublets (an AX spin system). The proton at the H-4 position is expected to be further downfield due to the anisotropic effect of the adjacent nitrile group.
- Hydroxyl Proton (3-OH): The phenolic proton is acidic and its chemical shift can be highly variable. It typically appears as a broad singlet due to chemical exchange and the absence of coupling to other protons.^[12] In DMSO-d₆, this peak is often well-resolved.

Predicted ¹³C NMR Data

The ¹³C NMR spectrum should display six distinct signals for the aromatic carbons and one for the nitrile carbon. The chemical shifts are heavily influenced by the electronic effects of the substituents (Br, OH, CN, and the ring N).

Predicted Shift (δ, ppm)	Assignment
~150 - 160	C3-OH
~145 - 155	C6-Br
~140 - 150	C4
~120 - 130	C2-CN
~115 - 125	C5
~115 - 120	C≡N

Note: Assignments are predictive and would require 2D NMR (HSQC, HMBC) for definitive confirmation.

Interpretation:

- Carbons directly attached to electronegative atoms (C3-O and C6-Br) will be significantly deshielded and appear furthest downfield.
- The carbon of the nitrile group (C≡N) typically resonates in the 115-120 ppm region.
- The remaining carbon signals are assigned based on expected substituent effects on the pyridine ring.

Experimental Protocol: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh 5-10 mg of **6-Bromo-3-hydroxypicolinonitrile** into a clean, dry vial.
- Dissolution: Add approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d₆) to the vial. If TMS is not included in the solvent, add a small drop as an internal reference standard (δ 0.00 ppm).[\[13\]](#)
- Transfer: Vortex the sample until fully dissolved, then transfer the solution to a 5 mm NMR tube.
- Instrument Setup: Insert the tube into the NMR spectrometer. The instrument will then lock onto the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
- Data Acquisition: Acquire the ¹H spectrum, followed by the ¹³C spectrum. Standard acquisition parameters are typically sufficient.[\[14\]](#)

NMR Workflow Diagram

Caption: Workflow for NMR sample preparation and analysis.

Conclusion

The combination of Mass Spectrometry, IR Spectroscopy, and NMR Spectroscopy provides a comprehensive and self-validating system for the structural confirmation of **6-Bromo-3-hydroxypicolinonitrile**. MS confirms the correct molecular weight and the presence of bromine through its distinct 1:1 isotopic signature. IR spectroscopy verifies the presence of the

key hydroxyl, nitrile, and aromatic functional groups. Finally, ^1H and ^{13}C NMR spectroscopy elucidates the precise connectivity of the atoms, confirming the substitution pattern on the pyridine ring. Together, these techniques provide an unambiguous analytical fingerprint, ensuring the identity, purity, and structural integrity of the compound for any subsequent scientific application.

References

- Chemistry Steps. (2025, September 27). Isotopes in Mass Spectrometry. Retrieved from [\[Link\]](#)
- Michigan State University Department of Chemistry. Mass Spectrometry. Retrieved from [\[Link\]](#)
- Clark, J. (n.d.). Mass Spectra - The M+2 Peak. Chemguide. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2022, July 3). 6.4: Isotope Abundance. Retrieved from [\[Link\]](#)
- Save My Exams. (2025, July 4). The M+1 & M+2 Peaks. Retrieved from [\[Link\]](#)
- OpenOChem Learn. HNMR Practice 3. Retrieved from [\[Link\]](#)
- Northern Illinois University Department of Chemistry and Biochemistry. IR Absorption Frequencies. Retrieved from [\[Link\]](#)
- Perendija, S., et al. (n.d.). IR spectra of (a) 6-Br, (b) 6-NO₂, (c) 6-OH, and (d) 6-OMe. ResearchGate. Retrieved from [\[Link\]](#)
- University of Colorado Boulder Department of Chemistry. IR Absorption Table. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020, May 30). 11.5: Infrared Spectra of Some Common Functional Groups. Retrieved from [\[Link\]](#)
- Alkahtani, H. M. (n.d.). Infrared (IR) spectroscopy. Retrieved from [\[Link\]](#)
- Wikipedia. Infrared spectroscopy correlation table. Retrieved from [\[Link\]](#)

- Royal Society of Chemistry. Supporting Information. Retrieved from [\[Link\]](#)
- Northern Illinois University Department of Chemistry and Biochemistry. Typical IR Absorption Frequencies For Common Functional Groups. Retrieved from [\[Link\]](#)
- PubChem. 3-Bromo-6-methoxypicolinonitrile. Retrieved from [\[Link\]](#)
- University of California, Los Angeles. Table of Characteristic IR Absorptions. Retrieved from [\[Link\]](#)
- ResearchGate. ^1H and ^{13}C -M ^1HN NMR spectroscopic data for 3-hydroxypicolinic acid and its complexes. Retrieved from [\[Link\]](#)
- ResearchGate. NMR Spectra of Pyridine, Picolines and Hydrochlorides and of Their Hydrochlorides and Methiodides. Retrieved from [\[Link\]](#)
- Master Organic Chemistry. (2016, November 23). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Retrieved from [\[Link\]](#)
- ResearchGate. (2025, August 9). H-1 and C-13 NMR data to aid the identification and quantification of residual solvents by NMR spectroscopy. Retrieved from [\[Link\]](#)
- PubChem. 6-Bromo-3-fluoropyridine-2-carbonitrile. Retrieved from [\[Link\]](#)
- PubMed. (2007, August). ^1H and ^{13}C -NMR data of hydroxyflavone derivatives. Retrieved from [\[Link\]](#)
- MDPI. (2025, March 5). Spectroscopic Characterization Using ^1H and ^{13}C Nuclear Magnetic Resonance and Computational Analysis of the Complex of Donepezil with 2,6-Methyl- β -Cyclodextrin and Hydroxy Propyl Methyl Cellulose. Retrieved from [\[Link\]](#)
- PubChemLite. 6-bromo-3-chloropicolinonitrile ($\text{C}_6\text{H}_2\text{BrClN}_2$). Retrieved from [\[Link\]](#)
- GovInfo. EPA/NIH Mass Spectral Data Base. Retrieved from [\[Link\]](#)

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- [1. chemguide.co.uk](http://chemguide.co.uk) [chemguide.co.uk]
- [2. Isotopes in Mass Spectrometry - Chemistry Steps](http://chemistrysteps.com) [chemistrysteps.com]
- [3. chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- [4. Mass Spectrometry](http://www2.chemistry.msu.edu) [www2.chemistry.msu.edu]
- [5. savemyexams.com](http://savemyexams.com) [savemyexams.com]
- [6. masterorganicchemistry.com](http://masterorganicchemistry.com) [masterorganicchemistry.com]
- [7. IR Absorption Frequencies - NIU - Department of Chemistry and Biochemistry](http://niu.edu) [niu.edu]
- [8. IR Absorption Table](http://webspectra.chem.ucla.edu) [webspectra.chem.ucla.edu]
- [9. eng.uc.edu](http://eng.uc.edu) [eng.uc.edu]
- [10. uanlch.vscht.cz](http://uanlch.vscht.cz) [uanlch.vscht.cz]
- [11. chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- [12. ¹H and ¹³C-NMR data of hydroxyflavone derivatives - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [13. researchgate.net](http://researchgate.net) [researchgate.net]
- [14. mdpi.com](http://mdpi.com) [mdpi.com]
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